

A Technical Guide to the Physicochemical Properties of Triethylene Glycol Monoethyl Ether

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Compound of Interest

Compound Name: *Triethylene glycol monoethyl ether*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the boiling point and vapor pressure of **triethylene glycol monoethyl ether** (TEGME), a widely used solvent and chemical intermediate. Understanding these fundamental physicochemical properties is critical for its application in research, development, and manufacturing.

Core Physicochemical Data

Triethylene glycol monoethyl ether, identified by the CAS number 112-50-5, is a colorless, odorless liquid.^[1] Its key physical properties are summarized below.

The boiling point and vapor pressure are crucial parameters for handling, distillation, and formulation processes. The following table consolidates the available data for these properties.

Property	Value	Conditions	Source(s)
Boiling Point	256 °C	at 760 mmHg (101.3 kPa)	[1] [2] [3] [4] [5]
255 °C	Not specified	[6] [7] [8]	
493 °F	at 760 mmHg	[2]	
Vapor Pressure	0.3 Pa	at 20 °C	[2] [6]
<0.01 mmHg	at 20 °C	[4] [9]	
1.15 Pa	at 19.85 °C	[9]	
2.24 x 10 ⁻³ mmHg	at 25 °C (estimated)	[10]	
"Very low"	Reid Vapor Pressure	[11]	

Experimental Protocols

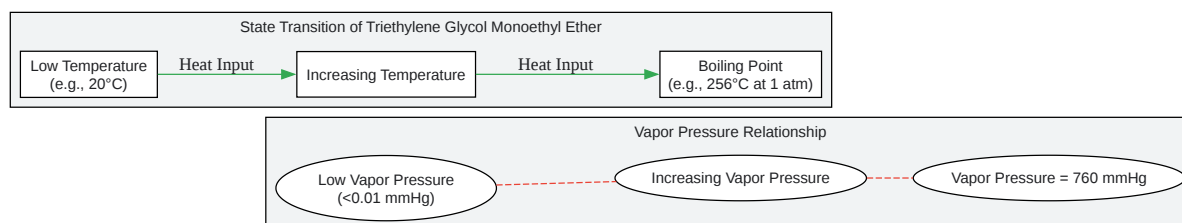
While the provided search results do not detail specific experimental protocols for the cited data, the determination of boiling point and vapor pressure typically follows standardized methodologies.

- **Boiling Point Determination:** Standard methods such as those described by the OECD (e.g., OECD Guideline 103) are commonly employed. These methods involve heating the liquid and observing the temperature at which the vapor pressure of the liquid equals the external pressure. For a substance like **triethylene glycol monoethyl ether** with a high boiling point, distillation methods under controlled atmospheric pressure are standard.[\[3\]](#)[\[8\]](#)
- **Vapor Pressure Measurement:** The low vapor pressure of this compound at room temperature necessitates sensitive measurement techniques.[\[4\]](#)[\[6\]](#)[\[9\]](#) Methods like the static method, effusion method (Knudsen cell), or gas saturation method, as outlined in OECD Guideline 104, are appropriate for substances in this vapor pressure range.

Visualizing Physical State Transitions

The relationship between temperature, vapor pressure, and the boiling point is a fundamental concept in physical chemistry. As the temperature of a liquid increases, its vapor pressure also

increases. The boiling point is reached when the vapor pressure equals the surrounding atmospheric pressure.



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Caption: Relationship between temperature and vapor pressure leading to boiling.

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